An In-depth Technical Guide to N-(pyrrolidin-2-ylmethyl)ethanamine

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*N-(pyrrolidin-2-ylmethyl)ethanamine*
CAS No.:	*129231-12-5*
Cat. No.:	*B175947*

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Abstract

N-(pyrrolidin-2-ylmethyl)ethanamine is a chiral diamine featuring a pyrrolidine scaffold, a structural motif of significant interest in medicinal chemistry. The pyrrolidine ring is a core component in numerous pharmaceuticals, valued for its conformational rigidity and ability to engage in specific binding interactions. This guide provides a comprehensive overview of the chemical properties, synthesis, analytical characterization, and potential applications of **N-(pyrrolidin-2-ylmethyl)ethanamine**. We delve into its reactivity, spectroscopic signatures, and safe handling protocols, offering a technical resource for researchers, chemists, and professionals in drug discovery and development.

Chemical Identity and Nomenclature

N-(pyrrolidin-2-ylmethyl)ethanamine is a versatile building block possessing two nitrogen atoms with different substitution patterns—a secondary amine within the pyrrolidine ring and another secondary amine in the ethylaminomethyl side chain. This arrangement provides multiple sites for chemical modification and coordination. The presence of a stereocenter at the

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C2 position of the pyrrolidine ring means the compound exists as two enantiomers, (R)- and (S)-**N-(pyrrolidin-2-ylmethyl)ethanamine**.

- IUPAC Name: N-[(pyrrolidin-2-yl)methyl]ethanamine
- Synonyms: N-Ethyl-2-pyrrolidinemethanamine, 2-(Ethylaminomethyl)pyrrolidine
- CAS Number: 129231-12-5
- Molecular Formula: $C_7H_{16}N_2$
- Molecular Weight: 128.22 g/mol [1]
- InChI Key: A representative InChIKey for a similar isomer is UNRBEYYLYRXYCG-UHFFFAOYSA-N

Physicochemical Properties

The physicochemical properties of **N-(pyrrolidin-2-ylmethyl)ethanamine** dictate its behavior in chemical reactions and biological systems. Its dual amine functionality allows for hydrogen bonding, contributing to its solubility in polar solvents.

Property	Value	Source
Molecular Weight	128.22 g/mol	ChemicalBook[1]
Boiling Point	177 °C	ChemicalBook[1]
Density	0.868 g/cm³	ChemicalBook[1]
Flash Point	56 °C	ChemicalBook[1]
Water Solubility	Predicted to be moderately to highly soluble	Inferred from structure[2]
LogP (Octanol/Water)	~0.2 (Estimated)	PubChem (Computed for isomer)[3]

Note: The LogP value is an estimate based on the computed value for the structural isomer 2-(2-Aminoethyl)-1-methylpyrrolidine, which has the same molecular formula and a similar

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hydrophilic/hydrophobic balance.

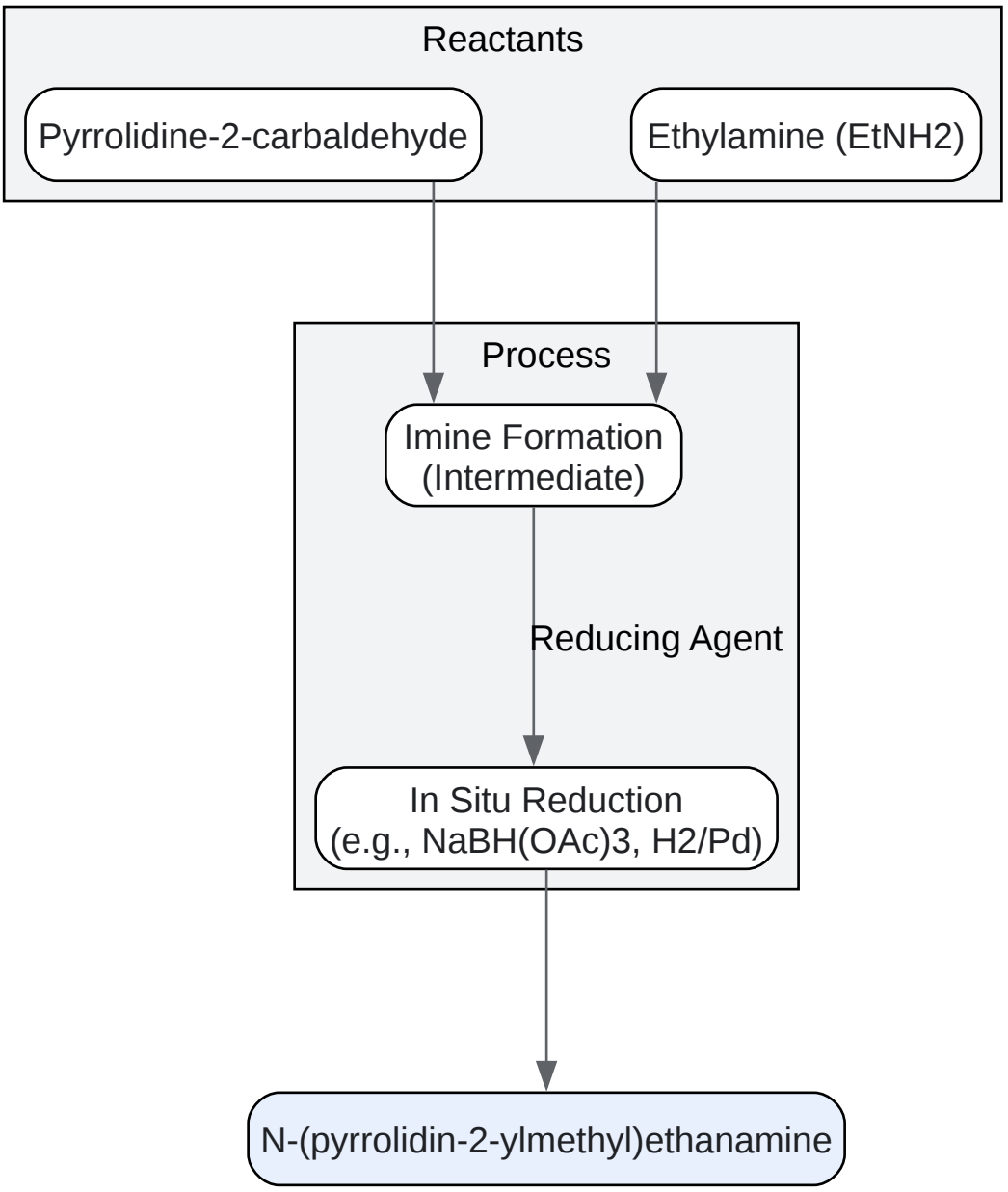
Synthesis and Reactivity

The synthesis of **N-(pyrrolidin-2-ylmethyl)ethanamine** can be approached through several established organic chemistry pathways. Reductive amination and N-alkylation are among the most logical and efficient methods.

Synthetic Pathways

Reductive amination is a powerful method for forming C-N bonds and is well-suited for synthesizing this target molecule.[4][5] A plausible route involves the reaction of pyrrolidine-2-carbaldehyde with ethylamine to form an intermediate imine, which is then reduced in situ to the final secondary amine product.

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Caption: Generalized workflow for the synthesis via reductive amination.

Hypothetical Experimental Protocol: Synthesis via Reductive Amination

Causality: This protocol uses sodium triacetoxyborohydride ($NaBH(OAc)_3$) as the reducing agent. It is chosen for its mildness and selectivity for imines over carbonyls, which minimizes

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side reactions and simplifies the one-pot procedure. Dichloromethane (DCM) is selected as the solvent for its ability to dissolve the reactants and its inertness under the reaction conditions.

- Vessel Preparation: To a dry 250 mL round-bottom flask equipped with a magnetic stirrer, add pyrrolidine-2-carbaldehyde (1.0 eq).
- Solvent Addition: Dissolve the aldehyde in anhydrous dichloromethane (DCM) under a nitrogen atmosphere.
- Amine Addition: Add ethylamine (1.1 eq) to the solution. Stir the mixture at room temperature for 30 minutes to facilitate imine formation.
- Reductant Addition: Slowly add sodium triacetoxyborohydride (1.5 eq) portion-wise to the stirring mixture. An exothermic reaction may be observed; maintain the temperature below 30 °C.
- Reaction Monitoring: Allow the reaction to stir at room temperature for 12-24 hours. Monitor the progress by Thin Layer Chromatography (TLC) or LC-MS until the starting material is consumed.
- Work-up: Quench the reaction by slowly adding a saturated aqueous solution of sodium bicarbonate ($NaHCO_3$). Stir for 1 hour. Transfer the mixture to a separatory funnel and extract the aqueous layer three times with DCM.
- Purification: Combine the organic layers, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel or by vacuum distillation to yield pure **N-(pyrrolidin-2-ylmethyl)ethanamine**.

Chemical Reactivity

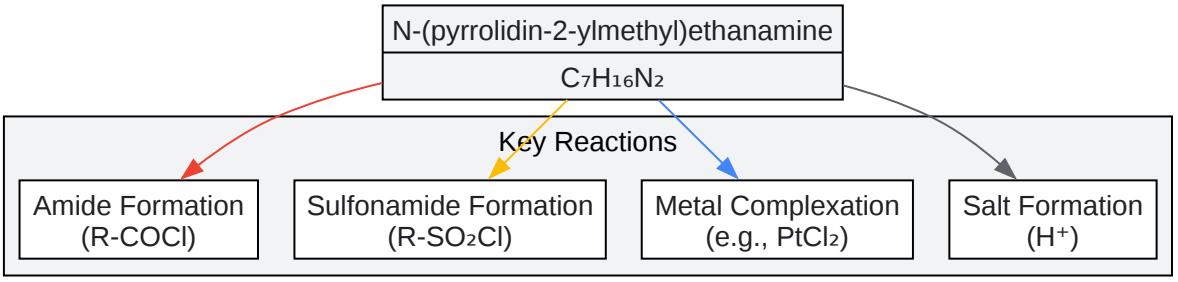
The molecule's reactivity is dominated by its two nucleophilic nitrogen centers. These amines can readily undergo a variety of chemical transformations, making the compound a versatile intermediate.

- Basicity and Salt Formation: Both amines are basic and will react with acids to form ammonium salts. This property is often exploited for purification or to improve water

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solubility.

- N-Acylation/N-Sulfonylation: The secondary amines can be acylated with acyl chlorides or anhydrides to form amides, or sulfonated with sulfonyl chlorides to form sulfonamides. This is a common derivatization strategy.[6]
- N-Alkylation: Further alkylation is possible, particularly at the exocyclic secondary amine, to yield tertiary amines.
- Coordination Chemistry: As a bidentate ligand, it can chelate with metal ions to form stable complexes. This is particularly relevant to its application in preparing platinum-based therapeutic agents.[1]



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Caption: Key reactions of **N-(pyrrolidin-2-ylmethyl)ethanamine**.

Spectroscopic and Analytical Characterization

Unambiguous identification of **N-(pyrrolidin-2-ylmethyl)ethanamine** relies on a combination of modern spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR):
  - ^{1}H NMR: The spectrum will be complex but show characteristic signals. Protons on the ethyl group will appear as a triplet (CH_3) and a quartet (CH_2). The pyrrolidine ring protons will resonate in the aliphatic region, typically between 1.5-3.5 ppm. The N-H protons will appear as broad singlets that are exchangeable with D_2O.

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- ^{13}C NMR: The spectrum will show 7 distinct carbon signals corresponding to the molecular structure. The ethyl group carbons will be in the upfield region, while the carbons adjacent to nitrogen (C-N) will be shifted downfield (typically 40-60 ppm).

- Mass Spectrometry (MS): Electron Impact (EI) or Electrospray Ionization (ESI) will show a molecular ion peak $[M]^+$ or $[M+H]^+$ at m/z 128 or 129, respectively. Fragmentation patterns would likely involve cleavage alpha to the nitrogen atoms.

- Infrared (IR) Spectroscopy: The IR spectrum will display characteristic absorption bands. A medium-intensity band around 3300-3250 cm^{-1} corresponds to N-H stretching of the secondary amines. Strong bands in the 2960-2850 cm^{-1} region are due to C-H stretching. An N-H bending vibration is expected around 1650-1580 cm^{-1}.

Applications in Research and Drug Development

The pyrrolidine scaffold is a privileged structure in medicinal chemistry, appearing in over 20 FDA-approved drugs.[7] **N-(pyrrolidin-2-ylmethyl)ethanamine** serves as a valuable chiral building block for accessing novel chemical entities.

- Antitumor Agents: A primary application noted in the literature is its use as a carrier ligand in the preparation of platinum complexes.[1] The diamine structure allows it to form stable chelate complexes with platinum, analogous to other platinum-based anticancer drugs, with the potential for novel activity and reduced side effects.

- CNS-Active Agents: The pyrrolidine core and the ethylamine side chain are common features in compounds targeting the central nervous system. For example, the structurally related compound (S)-(1-ethylpyrrolidin-2-yl)methanamine is a key precursor in the synthesis of antipsychotic drugs like Raclopride and Sulpiride.[6] This highlights the potential of **N-(pyrrolidin-2-ylmethyl)ethanamine** as a scaffold for developing new neurological agents.

- Asymmetric Synthesis: The inherent chirality of the molecule makes its enantiomerically pure forms valuable as chiral auxiliaries or as starting materials for the stereoselective synthesis of complex targets.

Safety and Handling

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As with any amine-containing compound, proper safety precautions are essential. While a specific Material Safety Data Sheet (MSDS) for this exact compound is not widely available, data from structurally similar amines should guide handling procedures.

- Hazards: Assumed to be corrosive and may cause skin and eye irritation or burns. Inhalation of vapors may cause respiratory tract irritation.
- Personal Protective Equipment (PPE):
  - Eye Protection: Chemical safety goggles or a face shield are mandatory.
  - Hand Protection: Wear chemical-resistant gloves (e.g., nitrile, neoprene).
  - Skin and Body Protection: A lab coat should be worn. Ensure availability of a safety shower and eye wash station.
- Handling: Use only in a well-ventilated area, preferably within a chemical fume hood. Avoid breathing vapors or mists. Avoid contact with skin, eyes, and clothing.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and acids.

Conclusion

N-(pyrrolidin-2-ylmethyl)ethanamine is a diamine of significant synthetic utility. Its combination of a chiral pyrrolidine ring and a reactive ethylaminomethyl side chain makes it an attractive building block for drug discovery, particularly in the development of novel platinum-based anticancer agents and CNS-targeted therapeutics. This guide has outlined its core chemical properties, providing a foundational resource for scientists aiming to leverage this compound in their research and development endeavors.

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- To cite this document: BenchChem. [An In-depth Technical Guide to N-(pyrrolidin-2-ylmethyl)ethanamine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b175947/docs#an-in-depth-technical-guide-to-n-pyrrolidin-2-ylmethyl-ethanamine]

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